

Technical Support Center: Synthesis of 4-Hydroxy-3-isopropoxybenzaldehyde

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Compound of Interest

Compound Name: 4-Hydroxy-3-isopropoxybenzaldehyde

CAS No.: 71118-98-4

Cat. No.: B3280240

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Welcome to the technical support center for the synthesis of **4-Hydroxy-3-isopropoxybenzaldehyde**. This guide is designed for researchers, chemists, and process development professionals to provide in-depth, actionable advice for improving reaction yields and overcoming common synthetic challenges. We will explore the mechanistic nuances of the synthesis, offer solutions to frequently encountered problems, and provide optimized protocols grounded in established chemical principles.

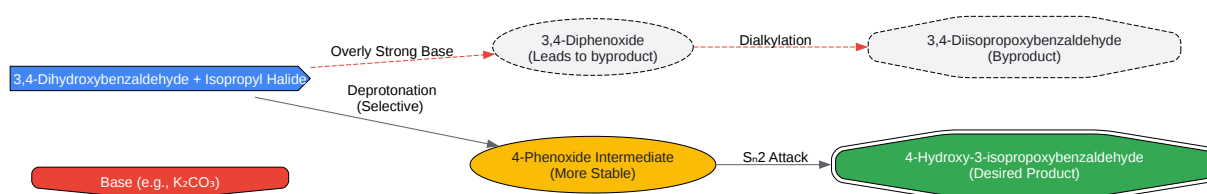
Section 1: Foundational Knowledge - The Core Synthesis Pathway

The predominant and most reliable method for synthesizing **4-Hydroxy-3-isopropoxybenzaldehyde** is the regioselective O-alkylation of 3,4-dihydroxybenzaldehyde (protocatechuic aldehyde), a classic example of the Williamson ether synthesis.[1] This reaction involves the deprotonation of a hydroxyl group by a base to form a nucleophilic phenoxide, which then attacks an alkyl halide in an S_N2 reaction.[2]

The key challenge lies in achieving selective alkylation at the 4-position hydroxyl group over the 3-position. This selectivity is governed by the relative acidity of the two phenolic protons. The 4-hydroxyl group is more acidic because its corresponding phenoxide is better stabilized by resonance with the electron-withdrawing aldehyde group.[3] Exploiting this subtle difference in acidity is paramount for a high-yield synthesis.

Core Reaction Mechanism

Below is a diagram illustrating the fundamental steps of the selective Williamson ether synthesis for this target molecule.



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Sources

- [1. Williamson ether synthesis - Wikipedia \[en.wikipedia.org\]](#)
- [2. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [3. pdf.benchchem.com \[pdf.benchchem.com\]](#)
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